

# Essential Safety and Logistical Information for Handling S-20928

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## Compound of Interest

Compound Name: S-20928

Cat. No.: B1680383

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling the chemical compound **S-20928**. The information presented is based on the available data for Nefopam (CAS 13669-70-0), which possesses the same molecular formula (C<sub>17</sub>H<sub>19</sub>NO) as **S-20928**. It is strongly recommended to treat **S-20928** with the same precautions as Nefopam, a pharmaceutical-related compound of unknown potency.<sup>[1]</sup>

## Chemical Identification and Properties

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>19</sub> NO	[1]
Molecular Weight	253.3 g/mol	[1]
CAS Number	13669-70-0 (for Nefopam)	[1]
Physical State	Solid	-
Solubility	No data available	[1]
Boiling Point	No data available	[1]
Melting Point	No data available	[1]
Vapor Pressure	No data available	[1]
Density	No data available	[1]

## Hazard Identification and Personal Protective Equipment (PPE)

Due to the limited toxicological data, a cautious approach is mandatory. The following PPE is required at a minimum to prevent exposure.

Hazard	Required PPE
Inhalation	A laboratory fume hood or other appropriate form of local exhaust ventilation should be used. [1] If ventilation is inadequate, a NIOSH-approved respirator is necessary.
Skin Contact	Wear impervious, flame-resistant clothing and chemical-resistant gloves.[1]
Eye Contact	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1]
Ingestion	Do not eat, drink, or smoke in laboratory areas. Wash hands thoroughly after handling.

## Experimental Protocols: Handling and Storage

### Handling:

- Handle in a well-ventilated area, preferably within a chemical fume hood.[1]
- Avoid inhalation of dust.[1]
- Avoid contact with skin and eyes.[1]
- Take off contaminated clothing immediately.[1]
- Wash hands thoroughly after handling.

### Storage:

- Keep container tightly closed in a dry and well-ventilated place.<sup>[1]</sup>
- Store away from strong oxidizing agents.<sup>[1]</sup>

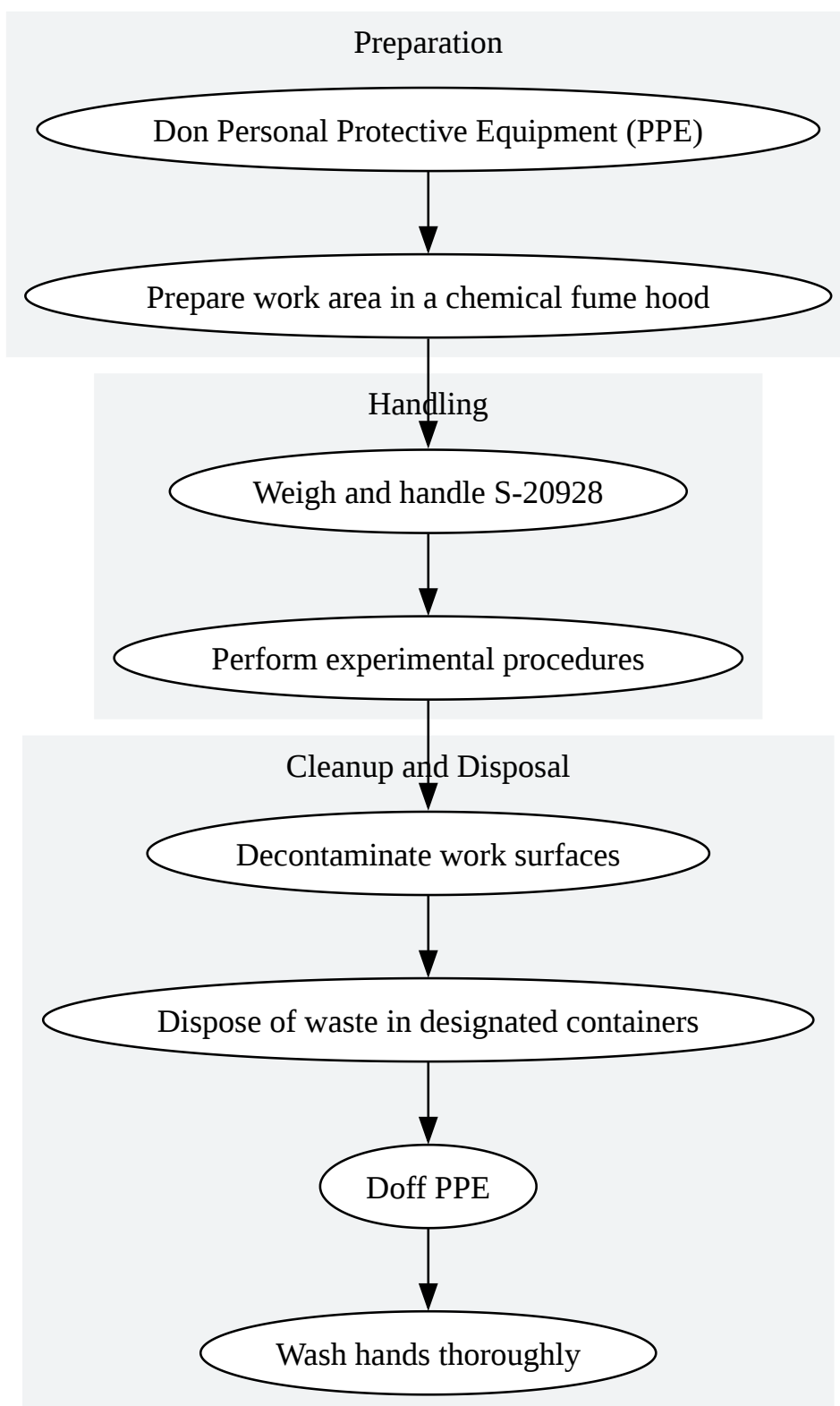
## First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	If breathing is difficult, remove to fresh air and keep at rest in a position comfortable for breathing. Call a physician if symptoms develop or persist. <sup>[1]</sup>
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. <sup>[1]</sup>
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. <sup>[1]</sup>
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. <sup>[1]</sup>

## Disposal Plan

Dispose of **S-20928** and any contaminated materials in accordance with all applicable local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.

## Experimental Workflow for Handling S-20928dot



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## References

- 1. cleanchemlab.com [cleanchemlab.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling S-20928]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680383#personal-protective-equipment-for-handling-s-20928]

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